

Essential Safety and Logistics for Handling 4-Chlorobenzylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorobenzylamine

Cat. No.: B054526

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides immediate, essential safety and logistical information for **4-Chlorobenzylamine**, including operational and disposal plans to foster a secure laboratory environment.

Physicochemical and Toxicity Data

A clear understanding of the properties of **4-Chlorobenzylamine** is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ ClN	[1]
CAS Number	104-86-9	[2]
Boiling Point	215 °C	[3]
Density	1.164 g/mL at 25 °C	[3]
Flash Point	90 °C (194 °F) - closed cup	
Vapor Pressure	0.139 mmHg at 25°C	[4]

Hazard Classifications:

- Acute toxicity, Oral (Category 4)[2][4]
- Acute toxicity, Dermal (Category 4)[2][4]
- Skin Corrosion/Irritation (Category 1B/1C)[2][5]
- Serious Eye Damage/Irritation (Category 1)[2][5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[6]

Protection Type	Recommended Equipment	Standards/Notes
Eye/Face Protection	Chemical safety goggles or a face shield.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and appropriate protective clothing to prevent skin exposure. A lab coat is required.[2][6][7]	Inspect gloves before use.[1][6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation is experienced.[2][7] Use in a well-ventilated area is crucial.[7]	

Operational Handling and Storage

Proper handling and storage are critical to maintain the chemical's integrity and prevent accidents.

Handling:

- Work in a well-ventilated area.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[2\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[8\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)
- Keep away from incompatible substances such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[\[2\]](#)
- Store in a corrosives area.[\[7\]](#)
- Store locked up.[\[2\]](#)[\[8\]](#)
- It is recommended to store under an inert atmosphere as it can be air sensitive.[\[7\]](#)

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures must be followed.

Spill Response:

- Remove all sources of ignition.[\[2\]](#)[\[7\]](#)
- Ensure adequate ventilation.[\[7\]](#)
- Wear appropriate personal protective equipment.[\[7\]](#)

- Absorb the spill with an inert material such as dry sand, earth, or silica gel.[\[2\]](#)[\[7\]](#)
- Collect the absorbed material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.[\[6\]](#)
- Prevent the spill from entering storm sewers or ditches.[\[7\]](#)

Disposal:

- Dispose of contents and containers to an approved waste disposal plant.[\[2\]](#)[\[5\]](#)
- Waste is classified as hazardous and should be disposed of in accordance with local, state, and federal regulations.[\[1\]](#)
- Do not dispose of down the drain or in regular trash.[\[6\]](#)
- Any contaminated materials, such as gloves and absorbent pads, must also be disposed of as hazardous waste.[\[6\]](#)

First Aid Measures

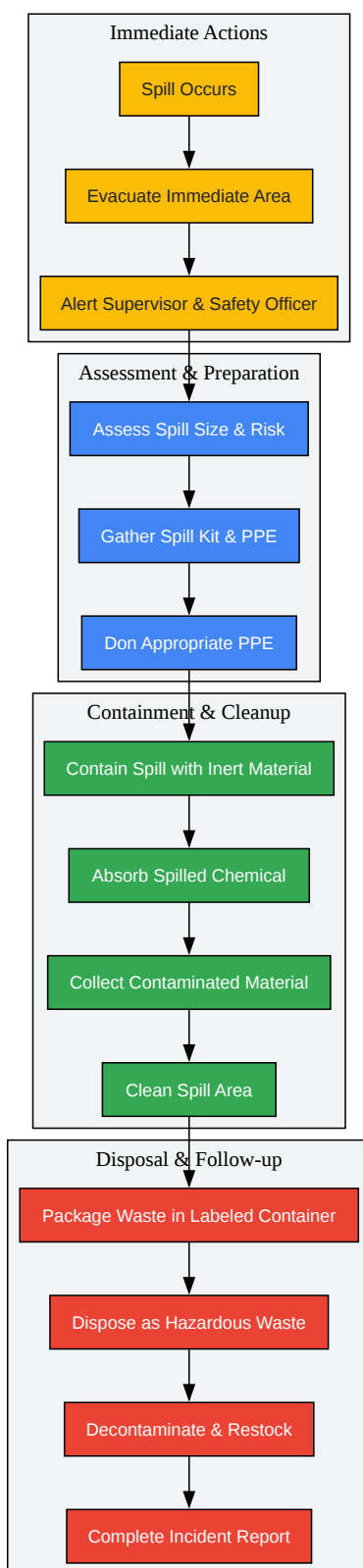
Immediate and appropriate first aid is crucial in the event of exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)
- **Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash off immediately with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. Wash contaminated clothing before reuse.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[7\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[7\]](#)

Emergency Response Workflow

The following diagram outlines the logical steps for responding to a **4-Chlorobenzylamine** spill.



[Click to download full resolution via product page](#)

Caption: Workflow for **4-Chlorobenzylamine** Spill Response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. fishersci.com [fishersci.com]
- 3. 4-Chlorobenzylamine | 104-86-9 [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. benchchem.com [benchchem.com]
- 7. 4-Chlorobenzylamine(104-86-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 4-Chlorobenzylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054526#personal-protective-equipment-for-handling-4-chlorobenzylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com